

# An In-depth Technical Guide to the Physical Properties of Trimethylphosphine (PMe3)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trimethylphosphine

Cat. No.: B1194731

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Trimethylphosphine** (PMe3), a colorless and volatile liquid, is a fundamental organophosphorus compound with the chemical formula  $P(CH_3)_3$ . Its distinct pyramidal structure and electron-donating properties make it a widely utilized ligand in coordination chemistry and a valuable reagent in organic synthesis. This guide provides a comprehensive overview of the core physical properties of PMe3, detailed experimental protocols for their determination, and a logical workflow for its characterization.

## Quantitative Physical Properties

The physical characteristics of **trimethylphosphine** are well-documented across various chemical and safety data sources. A summary of these key quantitative properties is presented below for easy reference and comparison.

Physical Property	Value	Temperature (°C)	Pressure	Citations
Molecular Weight	76.08 g/mol	N/A	N/A	[1]
Appearance	Colorless liquid	Ambient	Atmospheric	[2][3][4]
Odor	Strong, unpleasant, pungent	Ambient	Atmospheric	[2][5]
Melting Point	-86 °C	N/A	Atmospheric	[2][3][4][6][7][8][9][10][11][12][13]
Boiling Point	38-40 °C	N/A	Atmospheric	[2][4][5][6][7][8][9][10][11][13][14]
Density	0.735 - 0.748 g/mL	20	Atmospheric	[2][3][6][7][9][15][16][17]
Vapor Pressure	7.24 psi (374.3 mmHg, 49.9 kPa)	20	N/A	[2][5][7][9][11][12][15][16]
Refractive Index (n <sub>20/D</sub> )	1.428 - 1.43	20	N/A	[3][7][8][9][12][15][16]
Flash Point	-19 °C to -30 °C	N/A	N/A	[2][8][17][18][19]
Dipole Moment	1.19 Debye	N/A	N/A	[6]
Acidity (pK <sub>a</sub> of conjugate acid)	8.65	N/A	N/A	[2]
Solubility Profile				
Solubility in Water		Low to soluble		
Solubility in Organic Solvents		Miscible with most organic solvents, including THF and toluene		

Note: Slight variations in reported values can be attributed to different experimental conditions and purity levels.

## Experimental Protocols for Property Determination

The determination of the physical properties of  $\text{PMe}_3$  requires specialized techniques due to its volatile, pyrophoric, and air-sensitive nature. All manipulations must be conducted under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

### Melting Point Determination

The melting point of  $\text{PMe}_3$  is determined by cooling a sample until it solidifies and then observing the temperature at which it melts upon warming.

- Apparatus: A low-temperature thermometer or thermocouple, a small sample tube, and a cooling bath (e.g., liquid nitrogen or a dry ice/acetone slurry).
- Methodology:
  - A small amount of  $\text{PMe}_3$  is condensed into a sample tube under an inert atmosphere.
  - The tube is sealed and placed in a cooling bath to freeze the sample.
  - The bath is allowed to warm slowly, and the temperature is monitored.
  - The melting point is recorded as the temperature at which the solid completely transitions to a liquid.

### Boiling Point Determination

The boiling point can be determined using a micro-boiling point or distillation method adapted for air-sensitive compounds.

- Apparatus: A small distillation flask or a Thiele tube setup, a condenser, a thermometer, and a heating mantle or oil bath. The entire apparatus must be assembled to allow for an inert atmosphere.
- Methodology (Distillation):

- The distillation apparatus is thoroughly dried and purged with an inert gas.
- A small volume of PMe<sub>3</sub> is transferred to the distillation flask.
- The liquid is gently heated.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature on the thermometer during distillation.<sup>[20]</sup>

## Density Measurement

The density of PMe<sub>3</sub> can be measured using a pycnometer or an electronic density meter, with modifications for handling air-sensitive liquids.

- Apparatus: A pycnometer of known volume, an analytical balance, and a temperature-controlled bath.
- Methodology:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with PMe<sub>3</sub> under an inert atmosphere and sealed.
  - The filled pycnometer is placed in a temperature-controlled bath to reach thermal equilibrium.
  - The pycnometer is removed, carefully cleaned and dried on the outside, and weighed again.
  - The density is calculated by dividing the mass of the PMe<sub>3</sub> by the known volume of the pycnometer.

## Refractive Index Measurement

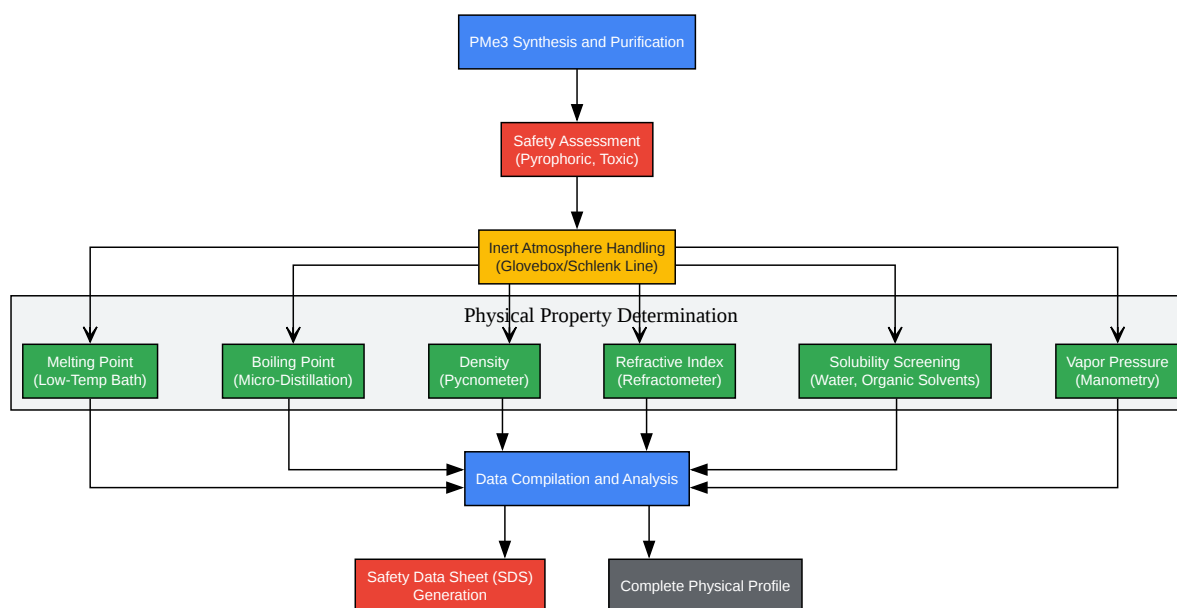
The refractive index is measured using a refractometer, ensuring the sample is not exposed to air.

- Apparatus: An Abbe refractometer with a temperature-controlled prism.

- Methodology:
  - The refractometer prism is cleaned and calibrated.
  - A few drops of  $\text{PMe}_3$  are applied to the prism under a stream of inert gas.
  - The prism is closed, and the sample is allowed to equilibrate to the set temperature.
  - The refractive index is read from the instrument's scale.

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a volatile and air-sensitive liquid like  $\text{PMe}_3$ .



[Click to download full resolution via product page](#)

Caption: Workflow for PMe3 Physical Property Characterization.

This technical guide provides a foundational understanding of the key physical properties of **trimethylphosphine**, essential for its safe handling, application in research and development, and for the prediction of its behavior in various chemical processes. The provided experimental frameworks, while general, offer a starting point for developing specific standard operating procedures for the characterization of this and other similar reactive compounds.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tandfonline.com [tandfonline.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. biolinscientific.com [biolinscientific.com]
- 4. Descriptors for the Prediction of Partition Coefficients and Solubilities of Organophosphorus Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. people.sabanciuniv.edu [people.sabanciuniv.edu]
- 6. tandfonline.com [tandfonline.com]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. Calorimeter - Wikipedia [en.wikipedia.org]
- 9. pubs.aip.org [pubs.aip.org]
- 10. Refractive index measurement using single fiber reflectance spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. biolinscientific.com [biolinscientific.com]
- 19. digital-library.theiet.org [digital-library.theiet.org]
- 20. vernier.com [vernier.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Trimethylphosphine (PMe<sub>3</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194731#physical-properties-of-pme3-colorless-liquid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)